Technical Support Center: Glove Selection for Handling Trimethylphosphine in THF

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Compound of Interest		
Compound Name:	Trimethylphosphine	
Cat. No.:	B1194731	Get Quote

This guide provides technical support for researchers, scientists, and drug development professionals on the appropriate selection of gloves when handling solutions of **trimethylphosphine** in tetrahydrofuran (THF).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards when handling a solution of trimethylphosphine in THF?

A1: Both **trimethylphosphine** and THF present significant hazards. **Trimethylphosphine** is a toxic and pyrophoric (ignites spontaneously in air) organophosphorus compound. THF is a flammable solvent that can cause skin irritation and dehydration; it is also readily absorbed through the skin. Therefore, selecting appropriate chemical-resistant gloves is critical to prevent dermal exposure.

Q2: Which glove materials are generally recommended for handling THF?

A2: For handling THF, materials such as Butyl rubber and laminate gloves (like Silver Shield® or 4H®) are often recommended for prolonged contact due to their high resistance to permeation.[1] Nitrile gloves may be suitable for incidental splash protection, but their breakthrough times can be short.[1] It is crucial to consult the glove manufacturer's specific chemical resistance data.

Q3: What type of gloves should I use for **trimethylphosphine**?







A3: While specific permeation data for **trimethylphosphine** is limited, general recommendations for organophosphorus compounds suggest using unlined, liquid-proof gloves made of materials like neoprene, butyl rubber, nitrile, or Viton®.[2][3] Given its hazardous nature, a highly resistant glove is essential.

Q4: Since I am working with a solution, which chemical should I base my glove selection on?

A4: When working with a chemical mixture, the glove selection should be based on the component with the shortest breakthrough time. In the case of **trimethylphosphine** in THF, THF is known to be aggressive towards many common glove materials. Therefore, your primary consideration for glove material should be its resistance to THF.

Q5: Can I reuse my gloves after working with trimethylphosphine in THF?

A5: It is not recommended to reuse disposable gloves. For reusable gloves, such as thicker butyl rubber gloves, you must follow your institution's specific decontamination procedures. However, given the pyrophoric and toxic nature of **trimethylphosphine**, disposing of the gloves after a single use is the safest practice to avoid cross-contamination and unexpected degradation.

Q6: What does "breakthrough time" mean, and why is it important?

A6: Breakthrough time is the time it takes for a chemical to permeate through the glove material and be detected on the inside.[4][5][6] A longer breakthrough time indicates better protection. This is a critical factor in glove selection, especially when prolonged chemical contact is anticipated.

Glove Material Compatibility Data

The following table summarizes the general chemical resistance of common glove materials to Tetrahydrofuran (THF) and provides recommendations for **Trimethylphosphine** based on its classification as an organophosphorus compound.



Glove Material	Tetrahydrofuran (THF) Resistance	Trimethylphosphin e (as an Organophosphorus Compound) Recommendation	Typical Use Case
Butyl Rubber	Excellent (Longer breakthrough times)	Recommended	Prolonged handling or immersion
Laminate (e.g., Silver Shield®)	Excellent (Very high resistance)	Recommended	High-risk applications, handling concentrated solutions
Neoprene	Fair to Good	Recommended	Moderate splash protection
Nitrile	Poor to Fair (Short breakthrough times)[1]	Recommended for incidental contact[2][3]	Incidental splash protection only; requires immediate replacement upon contact
Natural Rubber (Latex)	Poor (Not Recommended)	Not Recommended	Not suitable for handling organic solvents or organophosphorus compounds
Polyvinyl Chloride (PVC)	Poor (Not Recommended)	Recommended[2]	Not suitable for use with THF
Viton®	Good to Excellent	Recommended[2][3]	Good for a range of chemicals, but can be less flexible

Disclaimer: This data is for general guidance only. Always consult the specific chemical resistance data provided by your glove manufacturer for the chemicals you are using. On-site testing of gloves for your specific application is highly recommended.[7][8][9]



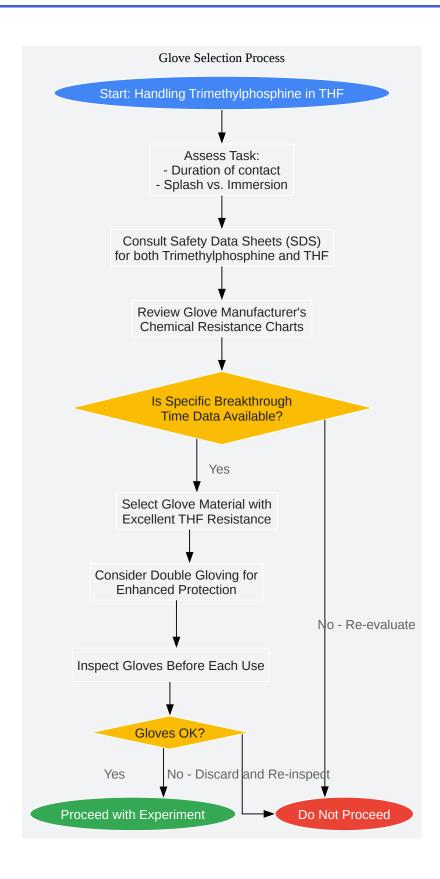
Experimental Protocols

Protocol for Glove Selection and Use:

- Hazard Assessment: Identify the specific chemicals (trimethylphosphine and THF), their concentrations, and the nature of the handling task (e.g., pouring, mixing, potential for immersion).
- Consult Manufacturer's Data: Review the chemical compatibility charts from the manufacturer of the gloves you intend to use. Pay close attention to the breakthrough times for THF.
- Select Appropriate Glove Material and Thickness: Based on the data, select a glove material
 with a long breakthrough time for THF. For handling trimethylphosphine in THF, Butyl
 rubber or a laminate glove is a strong recommendation. Ensure the glove thickness is
 adequate for the task, balancing chemical resistance with necessary dexterity. Thicker
 gloves generally offer greater protection.
- Inspect Gloves Before Use: Before each use, visually inspect the gloves for any signs of degradation, punctures, or tears.
- Donning and Doffing: Use proper techniques for putting on and taking off gloves to avoid contaminating your hands.
- Double Gloving: For enhanced protection, consider wearing two pairs of gloves. A common practice is to wear a thinner, disposable glove (e.g., nitrile) under a more robust glove (e.g., butyl rubber). This can provide an additional barrier and alert the user to a breach in the outer glove.
- Immediate Replacement: If a glove is splashed or shows any sign of degradation, remove and replace it immediately.
- Proper Disposal: Dispose of used gloves in a designated hazardous waste container.

Workflow for Glove Selection





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Caption: Workflow for selecting appropriate gloves for handling trimethylphosphine in THF.



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